Technical Support Center: Stachyose Tetrahydrate Handling & Formulation

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Compound of Interest		
Compound Name:	$C24H42O21.4H2O$	
Cat. No.:	B7909710	Get Quote

Introduction: The "Tetrahydrate" Paradox

Welcome to the technical support center. If you are reading this, you are likely staring at a clumped, sticky mass inside a drum that was a free-flowing powder only hours ago, or you are seeing inconsistent TGA data.

Stachyose Tetrahydrate (

) is a non-reducing tetrasaccharide.[1] It is a powerful cryoprotectant and prebiotic, but it demands respect. The "Tetrahydrate" designation is not just a label; it is the key to its stability. The four water molecules are locked in the crystal lattice.

The Core Challenge: Stachyose exists in a delicate equilibrium.

- Too Wet: Above its Critical Relative Humidity (CRH), it deliquesces (dissolves in its own absorbed water).

- Too Dry: If you aggressively dry it (removing the lattice water), you collapse the crystal into an amorphous state. Amorphous stachyose is a "moisture magnet" with a significantly lower glass transition temperature (

), causing it to rubberize instantly upon exposure to air.

This guide provides the protocols to navigate this narrow stability window.

Part 1: The Physics of Hygroscopicity

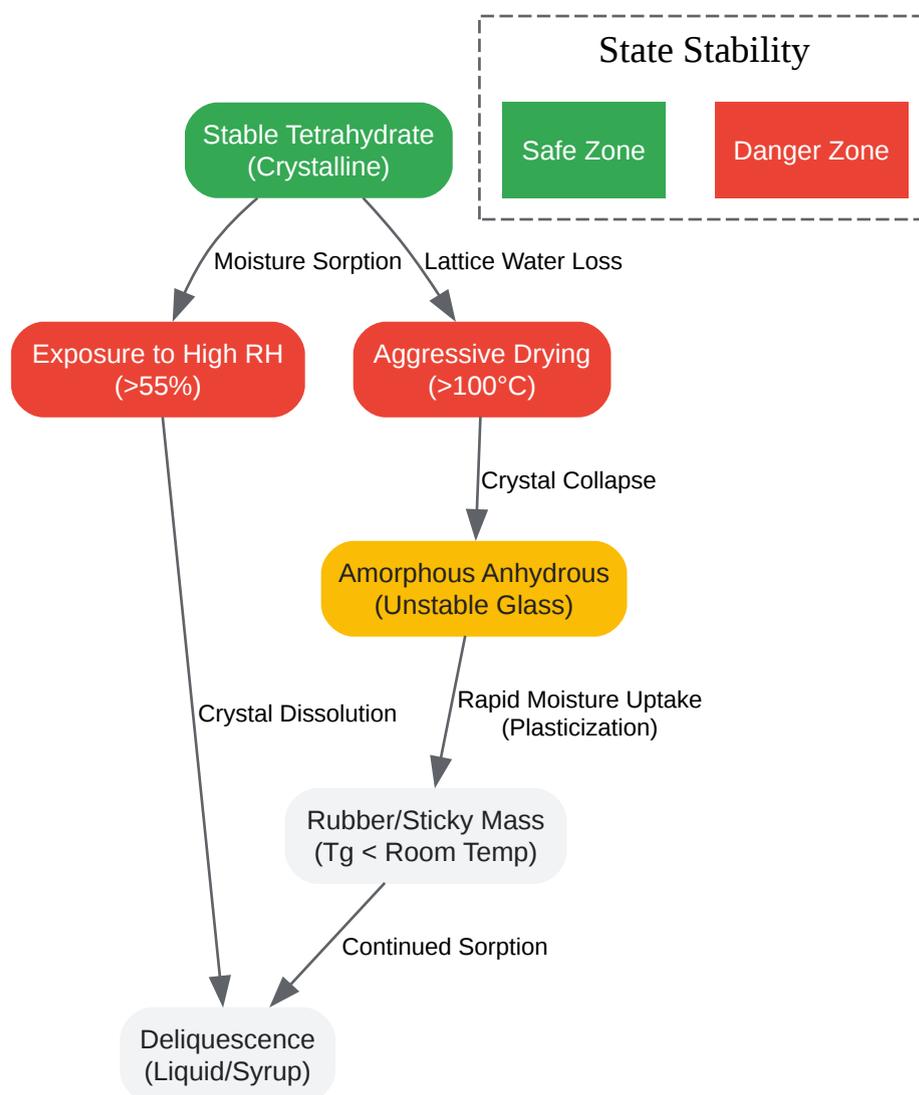## Q: Why does my Stachyose turn into a syrup so quickly?

A: You have exceeded the Critical Relative Humidity (CRH). Stachyose tetrahydrate has a CRH of approximately 45-55% at room temperature (varying slightly by purity). Above this threshold, the vapor pressure of water in the air is higher than that of the saturated solution of stachyose. The crystal surface adsorbs water, forms a saturated solution layer, and the entire particle dissolves.

Q: I dried the powder at 105°C to "fix" it, but it became stickier. Why?

A: You stripped the crystal lattice. By heating above 100°C, you likely removed the 4 moles of water of crystallization. You converted a stable crystalline hydrate into an unstable amorphous anhydrous sugar. Amorphous sugars have high free volume and aggressively absorb water to lower their chemical potential, often leading to "caking" or "rubberizing" as the

drops below room temperature.

Visualizing the Mechanism

The following diagram illustrates the "Hygroscopic Cycle of Doom" that occurs during improper handling.

State Stability

Stable Tetrahydrate (Crystalline)

Safe Zone

Danger Zone

Moisture Sorption — Lattice Water Loss

Exposure to High RH (>55%)

Aggressive Drying (>100°C)

Crystal Collapse

Amorphous Anhydrous (Unstable Glass)

Crystal Dissolution

Rapid Moisture Uptake (Plasticization)

Rubber/Sticky Mass (Tg < Room Temp)

Continued Sorption

Deliquescence (Liquid/Syrup)

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Caption: The phase transitions of Stachyose. Note that both high humidity and over-drying lead to instability.

Part 2: Storage & Handling Protocols[1][3]
Q: How do I weigh Stachyose without it sticking to the spatula?

A: Use the "15-Second Rule" and static control. Amorphous regions on the particle surface generate static charge, which attracts moisture.

Protocol: The Precision Weighing Workflow

- Environment: Relative Humidity must be <40%. If your lab is 60%+, use a glove box or a localized dry nitrogen purge.

- Tools: Use anti-static weigh boats (or metal). Plastic boats generate static.

- The Ionizer: Use a handheld anti-static gun (ZeroStat) on the powder before scooping.

- The 15-Second Rule: Once the container is open, you have 15 seconds to transfer the powder to the weigh boat and re-seal the stock container. Do not leave the lid off while waiting for the balance to stabilize.

Q: The powder in the drum has hard lumps. Can I mill it?

A: Proceed with extreme caution. Milling generates heat and exposes new high-energy amorphous surfaces.

- Do not ball mill. The impact heat will cause local melting/rubberizing.

- Do use a conical sieve mill (Comil) at low RPM.

- Critical Step: Chill the mill head and the powder to 4°C before milling to keep the material well below its glass transition temperature (

).

Part 3: Formulation & Processing[1][3][4][5]
Q: Can I use Wet Granulation with Stachyose?

A: Yes, but you must control the "End Point" via torque, not time. Stachyose is highly soluble. In wet granulation, it acts as a binder. If you add water too fast, you will create a "taffy" consistency that ruins the batch.

Comparative Processing Guide:

Feature	Wet Granulation	Dry Granulation (Roller Compaction)	Direct Compression
Suitability	Moderate	High	Low (Flow issues)
Risk	Over-wetting (Syrup formation)	Frictional heat (Melting)	Segregation / Caking
Key Control	Use Ethanol/Water (90:10) mix	Water-cooled rollers	Low humidity suite (<30% RH)
Advantage	Uniform granule density	Preserves hydrate structure	Cheapest / Fastest

Q: I'm using Stachyose as a Lyophilization Cryoprotectant. What is the cycle?

A: Stachyose is superior to sucrose/trehalose for certain proteins because its higher molecular weight (Tetrasaccharide) offers a higher

(Glass transition of the freeze-concentrated solution).

The "Annealing" Protocol:

- Freezing: Ramp to -45°C.

- Annealing (Optional but Recommended): Hold at -20°C for 2 hours to crystallize ice and maximize the concentration of the stachyose glass.

- Primary Drying: Keep product temperature below -30°C (Safety margin below collapse temp).

- Secondary Drying: This is critical. Do not over-dry. Target a residual moisture of 1-3%. If you go <0.5%, you risk creating a highly unstable amorphous solid that will pull moisture through the vial stopper over time.

Part 4: Analytical Troubleshooting

Q: My TGA shows a 10% weight loss at 100°C. Is my product wet?

A: Not necessarily. You are likely measuring the Water of Hydration. Stachyose Tetrahydrate (

g/mol) contains 4 water molecules.

- Molecular Weight of Anhydrous Stachyose: ~666.6 g/mol .

- Molecular Weight of 4

  : 72 g/mol .

- Theoretical Water Content:

  .

Interpretation Rule:

- Loss < 9.7%: You have a mix of anhydrous and hydrate (likely over-dried).

- Loss ~ 9.8%: Perfect Tetrahydrate.

- Loss > 10.5%: You have surface moisture (wet powder).

Analytical Decision Tree

Use this flow to determine the quality of your raw material.
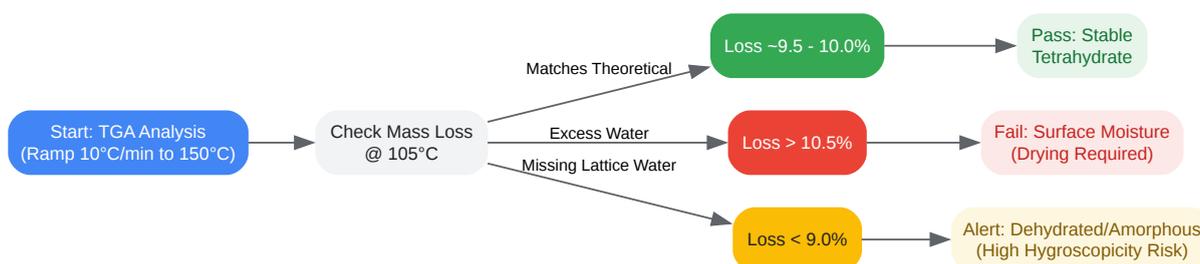
Caption: TGA interpretation guide. Distinguishing between surface moisture and lattice water is critical for stability prediction.

References

- National Institutes of Health (PMC). (2018). Effect of water content on the glass transition temperature of mixtures of sugars. Retrieved from [Link]

- Taylor & Francis Online. (2016). Stachyose: Knowledge and References regarding Critical Relative Humidity. Retrieved from [Link]

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Sources

- 1. STACHYOSE TETRAHYDRATE | CAS#:10094-58-3 | Chemsrc [chemsrc.com]
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